

# humulene epoxide II vs humulene epoxide I differences

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**Compound Focus:** (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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## Chemical Profile Comparison

The table below summarizes the key identifiers and available data for Humulene Epoxide I and II.

Feature	Humulene Epoxide I	Humulene Epoxide II
CAS Number	Information not explicitly found in search results	19888-34-7 [1] [2]
IUPAC Standard InChI	InChI=1S/C15H24O/c1-12-7-5-9-14(2,3)11-13-15(4,16-13)10-6-8-12/h5,8-9,13H,6-7,10-11H2,1-4H3/b9-5+,12-8+ [3]	InChI=1S/C15H24O/c1-12-7-5-9-14(2,3)11-13-15(4,16-13)10-6-8-12/h5,8-9,13H,6-7,10-11H2,1-4H3/b9-5+,12-8+/t13-,15-/m1/s1 [4]
IUPAC Standard InChIKey	RKQDKX0BRXTSFS-PIHCAMFYSA-N [3]	RKQDKX0BRXTSFS-U0AUIWSESA-N [2] [4]
Molecular Formula & Weight	C15H24O / 220.3505 g·mol <sup>-1</sup> [3]	C15H24O / 220.3505 g·mol <sup>-1</sup> [1] [2] [4]

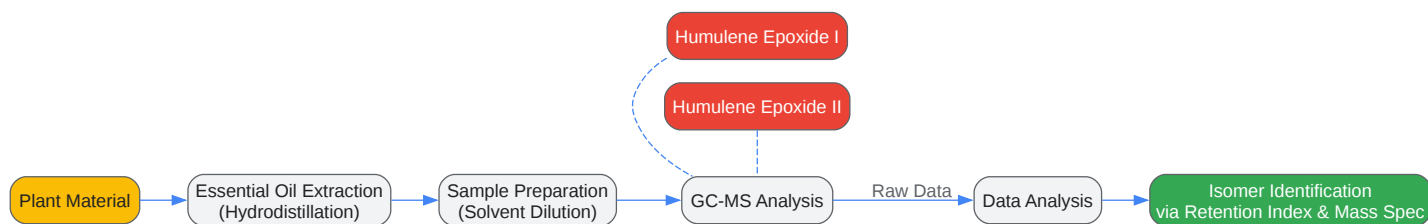
Feature	Humulene Epoxide I	Humulene Epoxide II
<b>Chemical Names</b>	$\alpha$ -Humulene oxide; Humulene 6,7-epoxide; Humulene oxide I [3]	Humulene Epoxide II [1] [2]
<b>Reported Bioactivity</b>	Information not explicitly found in search results	Antimalarial activity [1] [2]
<b>Natural Source (from search results)</b>	Information not explicitly found in search results	Zingiber officinale (ginger) rhizomes [2]

## Experimental Protocols for Identification

The most consistent experimental data for differentiating these isomers comes from **Gas Chromatography-Mass Spectrometry (GC-MS)** analysis.

- **Sample Preparation:** Essential oils are typically extracted from plant material via hydrodistillation or steam distillation [5] [6]. The extract is often diluted with a suitable solvent (e.g., hexane or dichloromethane) before injection into the GC-MS system.
- **GC-MS Analysis:** The separation and identification are achieved using a GC system equipped with two different types of columns to confirm retention indices (RI) [4]:
  - **Non-polar column:** e.g., DB-5, HP-5 (5% phenyl polysiloxane).
  - **Polar column:** e.g., DB-Wax, HP-Innowax (polyethylene glycol).
- **Key Differentiation Parameters:** The isomers are primarily distinguished by their **Retention Indices (RI)** on these different columns and their unique mass spectra fragmentation patterns [3] [4]. For example, Humulene Epoxide II has recorded RIs of **~1608** (non-polar DB-5 column) and **~2071** (polar Innovax FSC column) [4]. Comparing these values to known standards is crucial for correct identification.

The following diagram illustrates this analytical workflow.



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## Research Context and Limitations

- **Humulene Epoxides in Hops and Beer:** The search results indicate that multiple humulene epoxides are formed during the brewing process and that the hydrolysis products of **Humulene Epoxide II** are specifically associated with the desirable "hoppy" aroma in beer [7]. This suggests a significant functional difference between the isomers in this context.
- **Limited Direct Comparison:** The available information is insufficient for a comprehensive, direct comparison of all biological activities. The noted antimalarial activity is only reported for Humulene Epoxide II [1] [2]. The anti-inflammatory properties mentioned in the search results are attributed to humulene itself [7], and it is unclear how its epoxides compare.

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## References

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